

Commercial Suppliers and Technical Guide for Clopidogrel-13C,d4

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Compound of Interest

Compound Name: *Clopidogrelat-13C,d4*

Cat. No.: *B12369464*

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, Clopidogrel-13C,d4 serves as a critical internal standard for the quantitative analysis of clopidogrel and its metabolites in various biological matrices. This guide provides an in-depth overview of commercial suppliers, their product specifications, and the typical application of this stable isotope-labeled compound in experimental settings.

Commercial Supplier Data

The following table summarizes the commercially available Clopidogrel-13C,d4 products from various suppliers. This data facilitates a comparative analysis of product specifications to suit specific research needs.

Supplier	Product Name	Catalog Number	Molecular Formula	Purity	Isotopic Enrichment
CLEARSYNT H	Clopidogrel 13C d4 Hydrochloride	CS-O-47495	$C_{15}^{[13C]}H_{13}D_4$ Cl ₂ NO ₂ S	Not Specified	Not Specified
Artis Standards	Clopidogrel 13C d4 Hydrochloride	AI0148	$C_{15}^{[13C]}H_{13}D_4$ Cl ₂ NO ₂ S	>90% (HPLC)	Not Specified
Santa Cruz Biotechnology	rac Clopidogrel-d4 Hydrogen Sulfate	Not specified	$C_{16}H_{12}D_4ClN$ O ₂ S·H ₂ SO ₄	Not Specified	Not Specified
Toronto Research Chemicals	rac Clopidogrel-13C,d3 Hydrogen Sulfate	Not specified	Not specified	Not Specified	Not Specified
Sussex Research	rac- Clopidogrel-d4 Bisulfate	SI030180	$C_{16}H_{12}D_4ClN$ O ₂ S H ₂ SO ₄	>95% (HPLC)	>95%

Experimental Applications and Protocols

Clopidogrel-13C,d4 is primarily employed as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of clopidogrel in plasma, serum, or other biological samples. Its utility is crucial in pharmacokinetic (PK) and bioavailability/bioequivalence (BA/BE) studies.

General Experimental Workflow for LC-MS Analysis

A typical experimental workflow for the quantification of clopidogrel using Clopidogrel-13C,d4 as an internal standard involves the following steps:



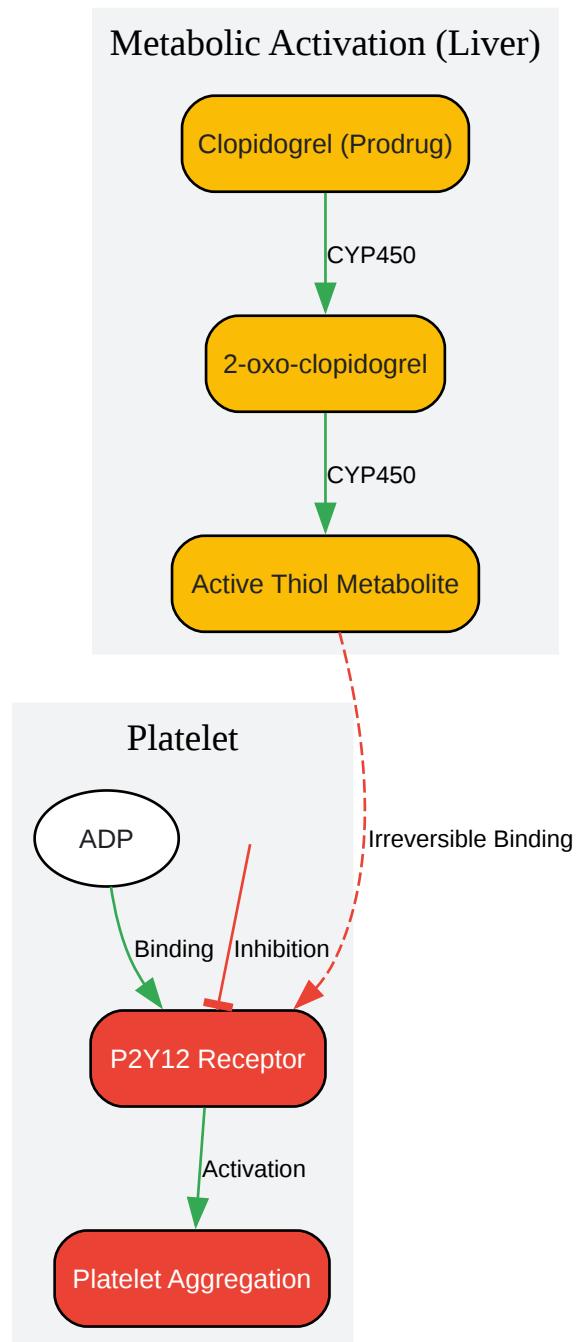
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Caption: General workflow for bioanalytical sample analysis using an internal standard.

In this process, a known concentration of Clopidogrel-13C,d4 is spiked into the biological samples before sample preparation. During MS/MS detection, the mass spectrometer is set to monitor specific precursor-to-product ion transitions for both the unlabeled clopidogrel and the labeled internal standard. The ratio of the peak area of the analyte to that of the internal standard is then used to construct a calibration curve and accurately determine the concentration of clopidogrel in the unknown samples.

Mechanism of Action and Signaling Pathway

Clopidogrel is a prodrug that requires in vivo metabolic activation to exert its antiplatelet effect. The following diagram illustrates the metabolic activation of clopidogrel and its subsequent mechanism of action on the P2Y₁₂ receptor.



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Caption: Metabolic activation and mechanism of action of clopidogrel.

As depicted, clopidogrel is metabolized by cytochrome P450 enzymes in the liver to an active thiol metabolite. This active metabolite then irreversibly binds to the P2Y₁₂ receptor on platelets. This binding prevents adenosine diphosphate (ADP) from binding to the receptor,

thereby inhibiting ADP-mediated platelet activation and aggregation for the lifespan of the platelet. The use of isotopically labeled clopidogrel in research allows for precise tracing and quantification of the parent drug and its metabolites, providing valuable insights into its pharmacokinetics and pharmacodynamics.

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